

# Safe handling and storage procedures for N,N-Dimethylamidino Urea

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## Compound of Interest

Compound Name: **N,N-Dimethylamidino Urea**

Cat. No.: **B15572935**

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## Application Notes and Protocols for N,N-Dimethylamidino Urea

Disclaimer: A specific Safety Data Sheet (SDS) for **N,N-Dimethylamidino Urea** (CAS: 98026-16-5) was not publicly available at the time of this writing. The following information is compiled from data on structurally related compounds such as Urea and N,N-Dimethylurea and should be used as a general guideline only. It is imperative to consult the supplier-specific SDS that accompanies the product and to conduct a thorough risk assessment before handling this chemical.

## Introduction

**N,N-Dimethylamidino Urea**, also known as N-[(Dimethylamino)iminomethyl]Urea or Metformin Hydroxy Analog 2, is a chemical compound used in research and development.<sup>[1][2]</sup> Due to the lack of a specific safety data sheet, these application notes provide a conservative approach to its safe handling and storage, drawing parallels from similar urea-based compounds.

## Hazard Identification

While specific toxicological data for **N,N-Dimethylamidino Urea** is limited, related compounds like N,N-Dimethylurea are considered hazardous in case of eye contact (irritant) and inhalation.<sup>[3]</sup> It is prudent to treat **N,N-Dimethylamidino Urea** with similar caution. When heated to decomposition, it may emit toxic fumes of nitrogen oxides.<sup>[4]</sup>

### Potential Hazards:

- May cause eye, skin, and respiratory tract irritation.
- Toxic fumes may be released upon decomposition by heat.

## Physical and Chemical Properties

A summary of the known physical and chemical properties of **N,N-Dimethylamidino Urea** and related compounds is presented in the table below for easy comparison.

| Property          | N,N-Dimethylamidino Urea | N,N-Dimethylurea | Urea                         |
|-------------------|--------------------------|------------------|------------------------------|
| Molecular Formula | C4H10N4O[5]              | C3H8N2O[4]       | CH4N2O[4]                    |
| Molecular Weight  | 130.15 g/mol [5]         | 88.11 g/mol [4]  | 60.06 g/mol                  |
| Appearance        | Solid (presumed)         | White Solid[4]   | White crystals or pellets[4] |
| Melting Point     | Data not available       | 101 - 105 °C[4]  | 132-135 °C                   |
| Boiling Point     | Data not available       | 268 - 270 °C[4]  | Decomposes                   |
| Solubility        | Data not available       | Water soluble[6] | Highly soluble in water      |

## Safe Handling and Storage Protocols

A comprehensive approach to personal protection is crucial.

- Eye Protection: Wear chemical safety goggles or a face shield.
- Skin Protection: Wear a lab coat and chemical-resistant gloves (e.g., nitrile).
- Respiratory Protection: Use in a well-ventilated area, preferably a chemical fume hood. If dust or aerosols are generated, a NIOSH-approved respirator is recommended.

- Preparation: Read and understand the supplier's SDS before use. Ensure a safety shower and eyewash station are readily accessible.
- Dispensing: Handle in a chemical fume hood to avoid inhalation of dust or vapors. Avoid creating dust.
- General Hygiene: Wash hands thoroughly after handling.[\[1\]](#) Do not eat, drink, or smoke in the laboratory.

Proper storage is essential to maintain the integrity of the compound and ensure safety.

- Container: Keep the container tightly closed.[\[7\]](#)
- Environment: Store in a cool, dry, and well-ventilated place.[\[7\]](#)
- Incompatibilities: Store away from strong oxidizing agents and sources of heat or ignition.

## Experimental Protocols

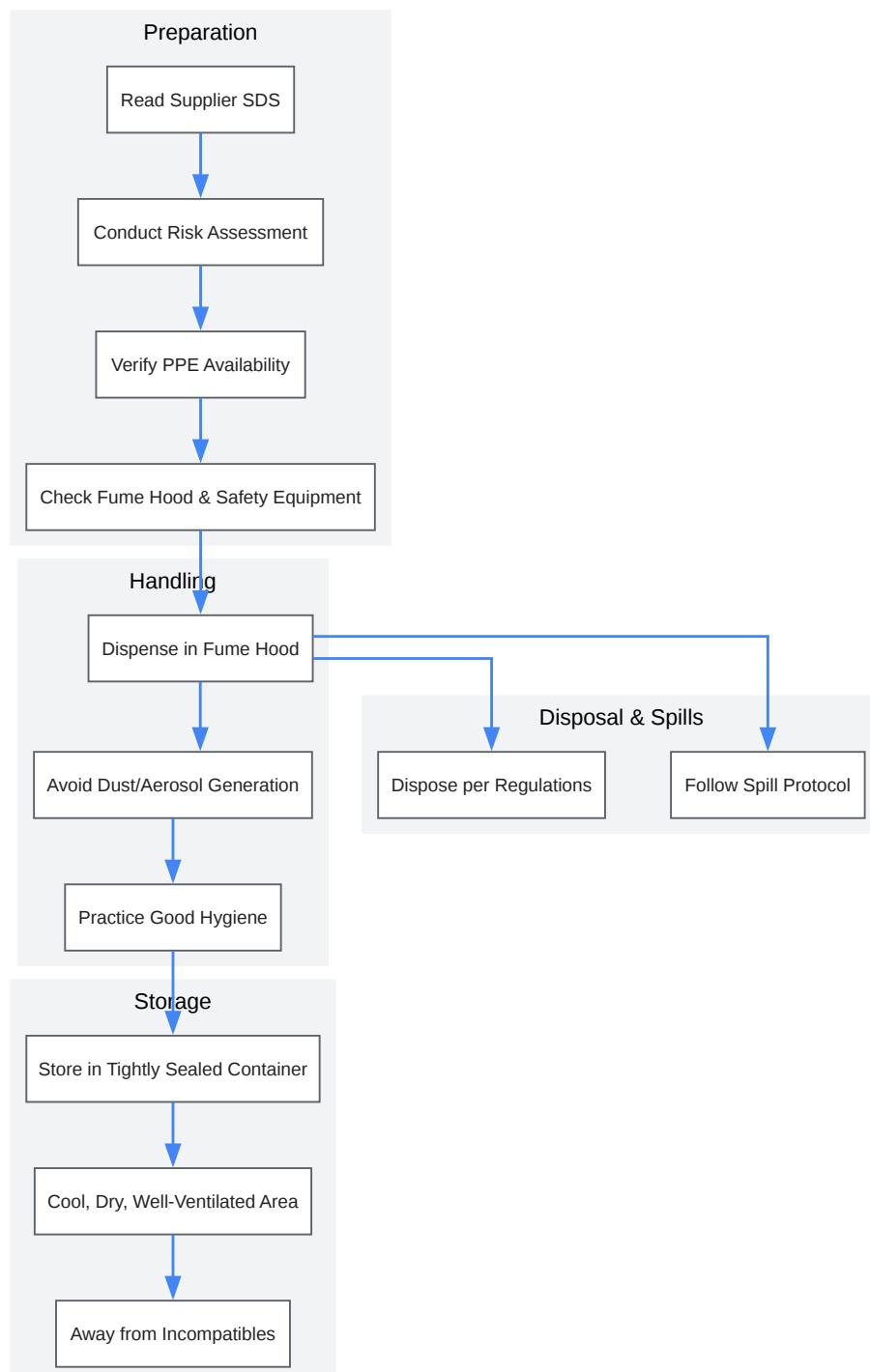
The following is a general protocol for the safe use of **N,N-Dimethylamidino Urea** in a laboratory setting.

- Risk Assessment: Before any new experiment, conduct a risk assessment specific to the planned procedure.
- Pre-Experiment Checklist:
  - Confirm availability and functionality of all required PPE.
  - Ensure the chemical fume hood is operational.
  - Verify the location of the nearest eyewash station and safety shower.
- Handling and Use:
  - Weigh and handle the solid compound within a chemical fume hood.
  - If making a solution, add the solid slowly to the solvent to avoid splashing.

- Waste Disposal: Dispose of waste according to institutional and local regulations. Do not dispose of down the drain.
- Spill Response:
  - In case of a small spill, carefully sweep up the solid material, avoiding dust generation, and place it in a sealed container for disposal.
  - For larger spills, evacuate the area and follow institutional emergency procedures.

## Visual Workflow for Safe Handling and Storage

## Workflow for Safe Handling and Storage of N,N-Dimethylamidino Urea

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Caption: Safe Handling and Storage Workflow.

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